

Spectroscopic Characterization of 8-Bromoquinoline-5-sulfonyl Chloride[1]

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Compound of Interest

Compound Name: 8-Bromoquinoline-5-sulfonyl
chloride

CAS No.: 930396-14-8

Cat. No.: B3043820

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Executive Summary & Compound Profile

8-Bromoquinoline-5-sulfonyl chloride is a critical heterocyclic building block, primarily utilized in the synthesis of sulfonamide-based pharmaceuticals and fluorescent probes. Its structural duality—combining a reactive sulfonyl chloride handle with a brominated quinoline scaffold—makes it a versatile intermediate for fragment-based drug discovery (FBDD).

This guide provides a rigorous spectroscopic analysis (NMR, IR, MS) of the compound, supported by synthesis logic and experimental protocols.

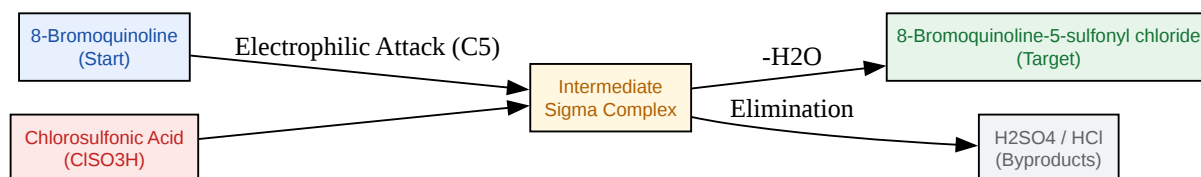
Attribute	Details
IUPAC Name	8-Bromoquinoline-5-sulfonyl chloride
CAS Registry Number	930396-14-8
Molecular Formula	C
	H
	BrClNO
	S
Molecular Weight	306.56 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, CHCl ₃
	, DMSO; hydrolyzes in water

Synthesis & Structural Logic

To understand the spectroscopic data, one must first understand the synthesis, as it dictates the substitution pattern and potential impurities. The compound is typically synthesized via the chlorosulfonation of 8-bromoquinoline.

- **Regioselectivity:** The 8-position is occupied by bromine. Electrophilic aromatic substitution (sulfonation) on the quinoline ring favors the 5- and 8-positions. With C8 blocked, the sulfonyl group is directed exclusively to the C5 position.
- **Impurities:** Common impurities include unreacted 8-bromoquinoline (starting material) and the hydrolyzed sulfonic acid derivative (8-bromoquinoline-5-sulfonic acid).

Synthesis Workflow Diagram



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Figure 1: Electrophilic aromatic substitution pathway yielding the 5-sulfonyl chloride isomer.

Mass Spectrometry (MS) Analysis[3][4]

Mass spectrometry provides the most definitive confirmation of the halogenation pattern due to the distinct isotopic signatures of Bromine (

Br/

Br) and Chlorine (

Cl/

Cl).

Isotopic Abundance & Pattern

The molecule contains one Bromine and one Chlorine atom.

- Bromine: ~1:1 ratio of

Br :

Br.

- Chlorine: ~3:1 ratio of

Cl :

Cl.

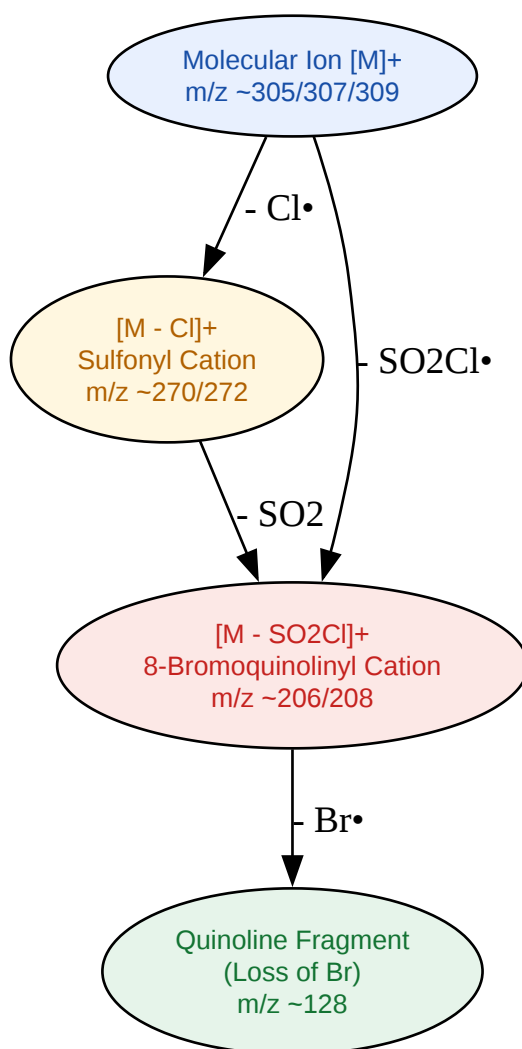
This combination creates a characteristic M, M+2, M+4 pattern in the molecular ion cluster.

Ion Species	m/z (Approx)	Isotopic Composition	Relative Intensity (Approx)
M	304.9	Br, Cl	100% (Base)
[M+2]	306.9	Br, Cl + Br, Cl	~130% (Sum of 1:1 Br and 1:3 Cl overlap)
[M+4]	308.9	Br, Cl	~33%

Fragmentation Pathway

Under Electron Impact (EI, 70 eV), the molecule undergoes characteristic fragmentation:

- -Cleavage: Loss of the chlorine radical (Cl) to form the sulfonyl cation (SO2+).
- Desulfonylation: Subsequent loss of SO to form the 8-bromoquinoliny cation.



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Figure 2: Proposed fragmentation pathway under Electron Impact (EI) ionization.

Infrared Spectroscopy (FT-IR)

IR analysis is crucial for monitoring the integrity of the sulfonyl chloride functional group, which is sensitive to hydrolysis.

Functional Group	Wavenumber (cm)	Assignment & Notes
Sulfonyl Chloride (Asym)	1375 – 1390	Strong, sharp band. Diagnostic for -SO Cl.
Sulfonyl Chloride (Sym)	1170 – 1185	Strong band. Paired with the asymmetric stretch.
C=N Stretch (Quinoline)	1580 – 1600	Characteristic aromatic heterocycle breathing mode.
C-Br Stretch	600 – 700	Weak to medium band in the fingerprint region.
-OH Stretch (Impurity)	3200 – 3500	Broad. Presence indicates hydrolysis to sulfonic acid.

Experimental Tip: Run the IR in a KBr pellet or Nujol mull under anhydrous conditions. The disappearance of the 1380 cm

band and appearance of a broad -OH stretch is a primary indicator of sample degradation.

Nuclear Magnetic Resonance (NMR)[3][5]

The

¹H NMR spectrum is defined by the desymmetrization of the quinoline ring. The 5-sulfonyl chloride group acts as a strong electron-withdrawing group (EWG), causing significant downfield shifts, particularly at the C4 and C6 positions.

Predicted ¹H NMR Assignments (CDCl₃, 400 MHz)

Note: Chemical shifts (

) are estimates based on substituent effects on the 8-bromoquinoline scaffold.

Position	Proton	(ppm)	Multiplicity	Coupling (Hz)	Mechanistic Explanation
C2	H2	9.15 – 9.25	dd	,	Most deshielded due to adjacent Nitrogen.
C4	H4	8.60 – 8.75	dd	,	Peri-effect: The C5-SO Cl group sterically and electronically deshields H4.
C6	H6	8.30 – 8.45	d		Ortho to -SO Cl (EWG).
C7	H7	8.00 – 8.15	d		Ortho to -Br. Less deshielded than H6.
C3	H3	7.70 – 7.85	dd	,	Typical quinoline H3 range.

C NMR Key Features

- C5 (Ipso to SO Cl): ~138–142 ppm.
- C8 (Ipso to Br): ~125–128 ppm.[\[1\]](#)
- C2 (Ar-N): ~150–152 ppm (Most downfield signal).

Experimental Protocols

Protocol A: Sample Preparation for NMR

Objective: Prevent hydrolysis during analysis.

- Solvent: Use CDCl₃

(Chloroform-d) treated with anhydrous K

CO

or stored over molecular sieves. Avoid DMSO-d

if the sample contains trace water, as the generated HCl from hydrolysis can catalyze further degradation.

- Concentration: Dissolve ~5-10 mg of sample in 0.6 mL solvent.
- Tube: Use a clean, dry 5mm NMR tube. Cap immediately.

Protocol B: LC-MS Analysis

Objective: Confirm purity and mass.

- Column: C18 Reverse Phase (e.g., Agilent Zorbax SB-C18).
- Mobile Phase: Acetonitrile/Water with 0.1% Formic Acid.
 - Note: Do not use methanol, as sulfonyl chlorides can react to form methyl esters () in the source or on-column.
- Gradient: 5% to 95% ACN over 5 minutes.
- Detection: ESI+ (Electrospray Ionization, Positive mode). Look for the hydrolyzed mass if the run is slow, but the intact mass should be visible in non-protic solvents.

References

- PubChem. (2025).[2] **8-Bromoquinoline-5-sulfonyl chloride** (Compound).[3][4][5][6]
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